

# Preparation of Nangibotide TFA Stock Solution with DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: Nangibotide TFA

Cat. No.: B15602848

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Nangibotide TFA** is a synthetic peptide that acts as a potent and specific inhibitor of the Triggering Receptor Expressed on Myeloid cells-1 (TREM-1).<sup>[1][2]</sup> The TREM-1 pathway is a crucial amplifier of the innate immune response, and its over-activation can lead to excessive inflammation and tissue damage in conditions such as septic shock, acute lung injury, and osteoarthritis.<sup>[1][3]</sup> By acting as a decoy receptor, Nangibotide blocks the activation of TREM-1, thereby reducing the inflammatory cascade.<sup>[2][4][5]</sup> This application note provides a detailed protocol for the preparation of a **Nangibotide TFA** stock solution using dimethyl sulfoxide (DMSO), a common solvent for in vitro studies. Proper preparation and storage of this stock solution are critical for ensuring the compound's stability and the reproducibility of experimental results.

## Quantitative Data Summary

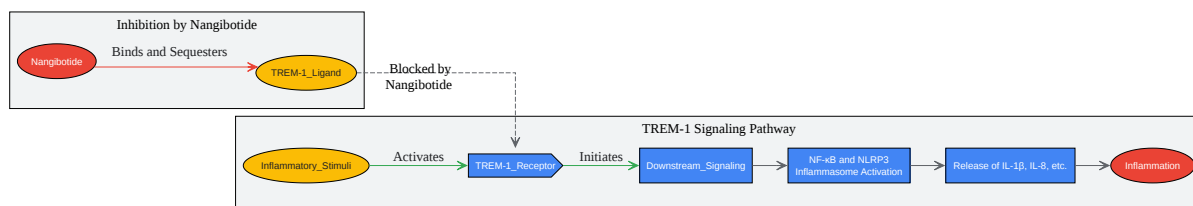
The following table summarizes the key quantitative data for **Nangibotide TFA** relevant to the preparation of a stock solution.

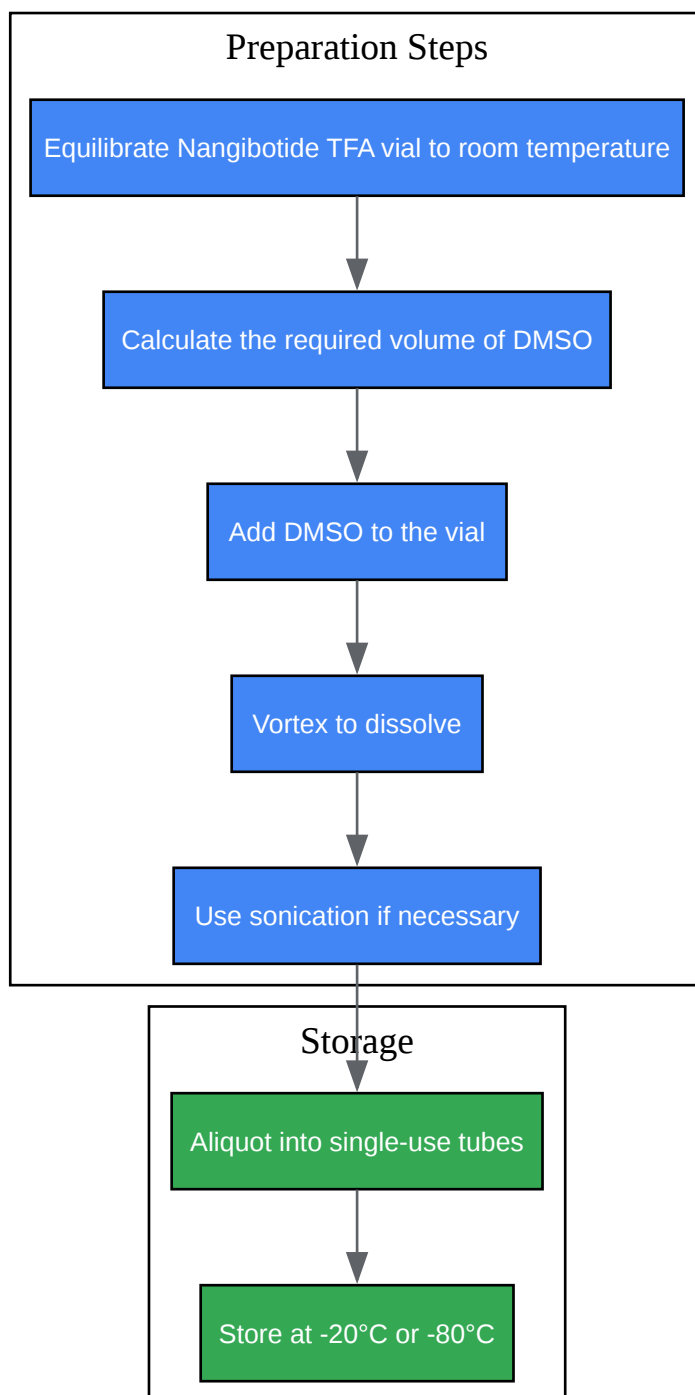
Property	Value	Source(s)
Molecular Weight	1457.46 g/mol	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	≥ 50 mg/mL (34.31 mM)	[1]
≥ 100 mg/mL	[2]	
Storage of Powder	-20°C for 1 year; -80°C for 2 years (sealed, away from moisture and light)	[1]
Storage of DMSO Stock Solution	-20°C for 1 month; -80°C for 6 months (sealed, away from moisture and light)	[1]

## Signaling Pathway of Nangibotide

Nangibotide functions by inhibiting the TREM-1 signaling pathway. When TREM-1 is activated by its ligand, it initiates a signaling cascade that amplifies the inflammatory response.

Nangibotide, a synthetic peptide, acts as a decoy receptor, binding to the TREM-1 ligand and preventing its interaction with the TREM-1 receptor. This blockade inhibits downstream signaling, including the activation of NF-κB and the NLRP3 inflammasome, which in turn reduces the production and release of pro-inflammatory cytokines like IL-1β and IL-8.[1]





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